

Ecotoxicity of Fluorinated Ethanes: A Comparative Analysis

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Compound of Interest

Compound Name: 1,1,2-Trifluoroethane

Cat. No.: B1584508

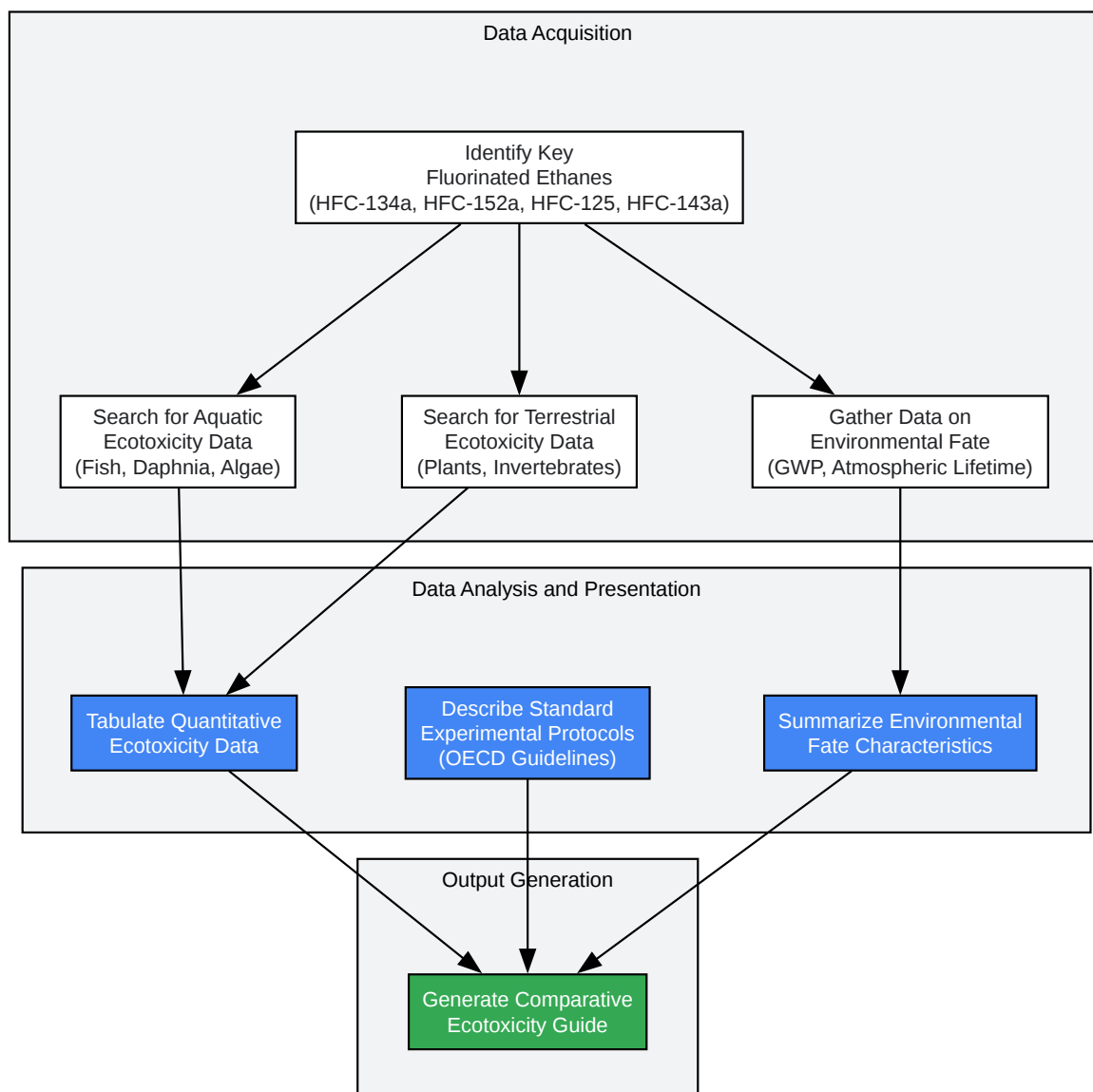
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This guide provides a comparative ecotoxicological assessment of four common fluorinated ethanes: 1,1,1,2-tetrafluoroethane (HFC-134a), 1,1-difluoroethane (HFC-152a), pentafluoroethane (HFC-125), and 1,1,1-trifluoroethane (HFC-143a). These compounds are widely used as refrigerants, aerosol propellants, and in other industrial applications. Understanding their environmental impact is crucial for responsible development and use. This document summarizes key ecotoxicity data and outlines the standard experimental protocols used for their determination.

Comparative Analysis Workflow

The following diagram illustrates the workflow for the comparative ecotoxicological assessment of fluorinated ethanes.



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Caption: Workflow for comparative ecotoxicity assessment.

Environmental Fate and Atmospheric Impact

Fluorinated ethanes are primarily released into the atmosphere, where their persistence and ability to absorb infrared radiation contribute to global warming. The table below summarizes key environmental fate parameters.

Compound	Chemical Formula	Atmospheric Lifetime (years)	Global Warming Potential (GWP, 100-year)
HFC-134a	CH_2FCF_3	14	1,430
HFC-152a	CH_3CHF_2	1.5	140[1]
HFC-125	CHF_2CF_3	28.2	3,500
HFC-143a	CH_3CF_3	52	3,800[2]

Aquatic Ecotoxicity

The acute toxicity of fluorinated ethanes to aquatic organisms is generally low. The following tables summarize the available experimental data for key indicator species representing different trophic levels: fish, aquatic invertebrates (daphnids), and algae.

Table 1: Acute Toxicity to Fish (96-hour LC50)

Compound	Species	LC50 (mg/L)	Reference
HFC-134a	Oncorhynchus mykiss (Rainbow Trout)	450	[3]
HFC-152a	Fish	733 (predicted)	[4]
HFC-125	Oncorhynchus mykiss (Rainbow Trout)	> 81.8	
HFC-143a	-	No data available	[2]

LC50 (Lethal Concentration 50%): The concentration of a substance that is lethal to 50% of the test organisms within a specified time.

Table 2: Acute Toxicity to Aquatic Invertebrates (48-hour EC50)

Compound	Species	EC50 (mg/L)	Reference
HFC-134a	Daphnia magna (Water Flea)	980	[3]
HFC-152a	Daphnia magna (Water Flea)	720 (predicted)	[4]
HFC-125	Daphnia magna (Water Flea)	> 97.9	
HFC-143a	-	No data available	[2]

EC50 (Effective Concentration 50%): The concentration of a substance that causes a defined effect (e.g., immobilization) in 50% of the test organisms within a specified time.

Table 3: Toxicity to Algae (72-hour or 96-hour EC50)

Compound	Species	Endpoint	EC50 (mg/L)	Reference
HFC-134a	Algae	72-hr ErC50	>118	[5]
HFC-152a	Green Algae	96-hr EC50	419 (predicted)	[4]
HFC-125	Pseudokirchnerie lla subcapitata	72-hr ErC50	> 100	[6]
HFC-143a	Green algae	96-hr EC50	71	

ErC50: The concentration causing a 50% reduction in the growth rate of algae.

Terrestrial Ecotoxicity

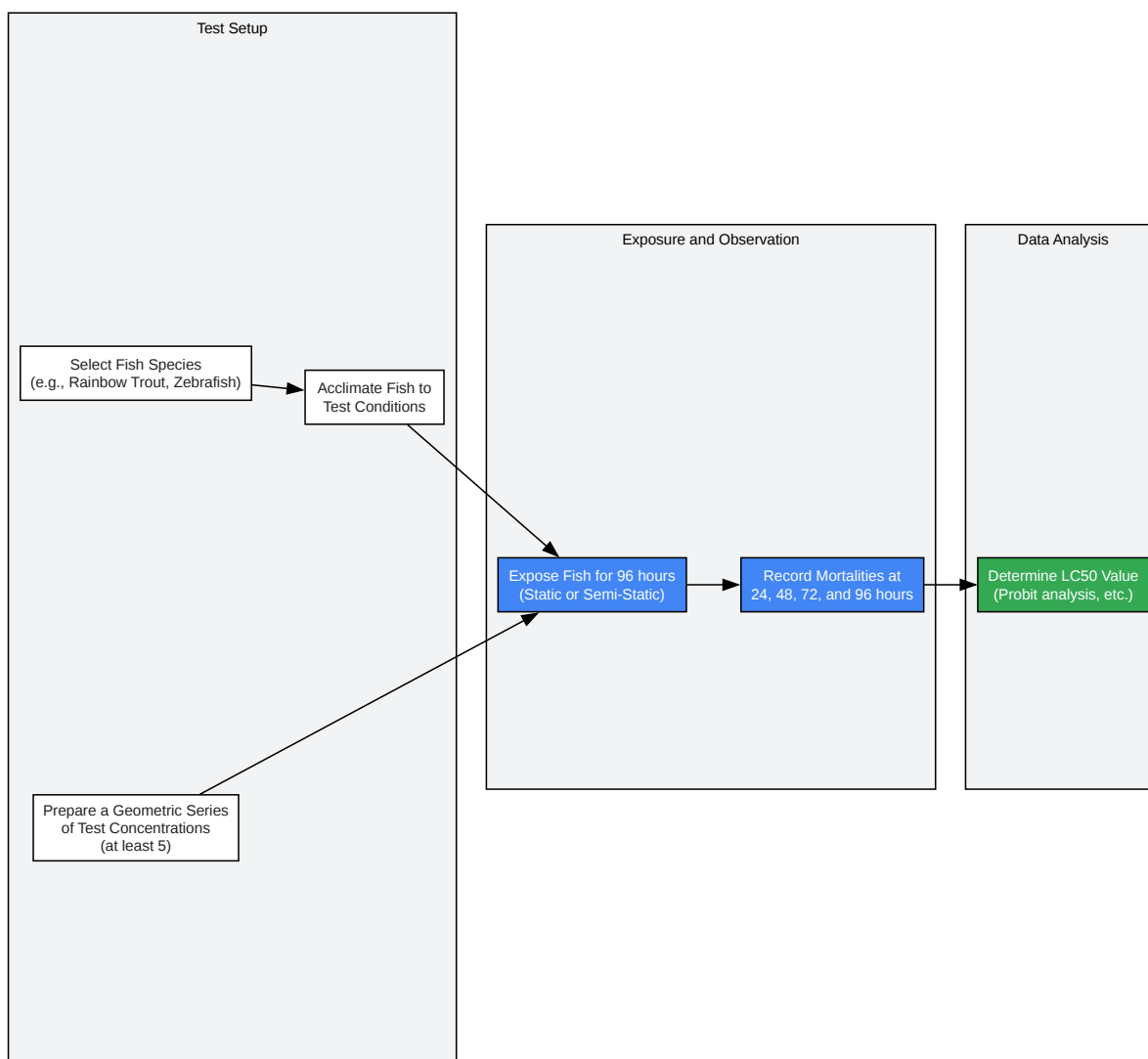
There is a significant lack of publicly available data on the terrestrial ecotoxicity of these fluorinated ethanes. General statements suggest that HFCs are not very toxic to terrestrial plants[7]. Due to their high volatility, significant exposure to soil organisms is considered unlikely.

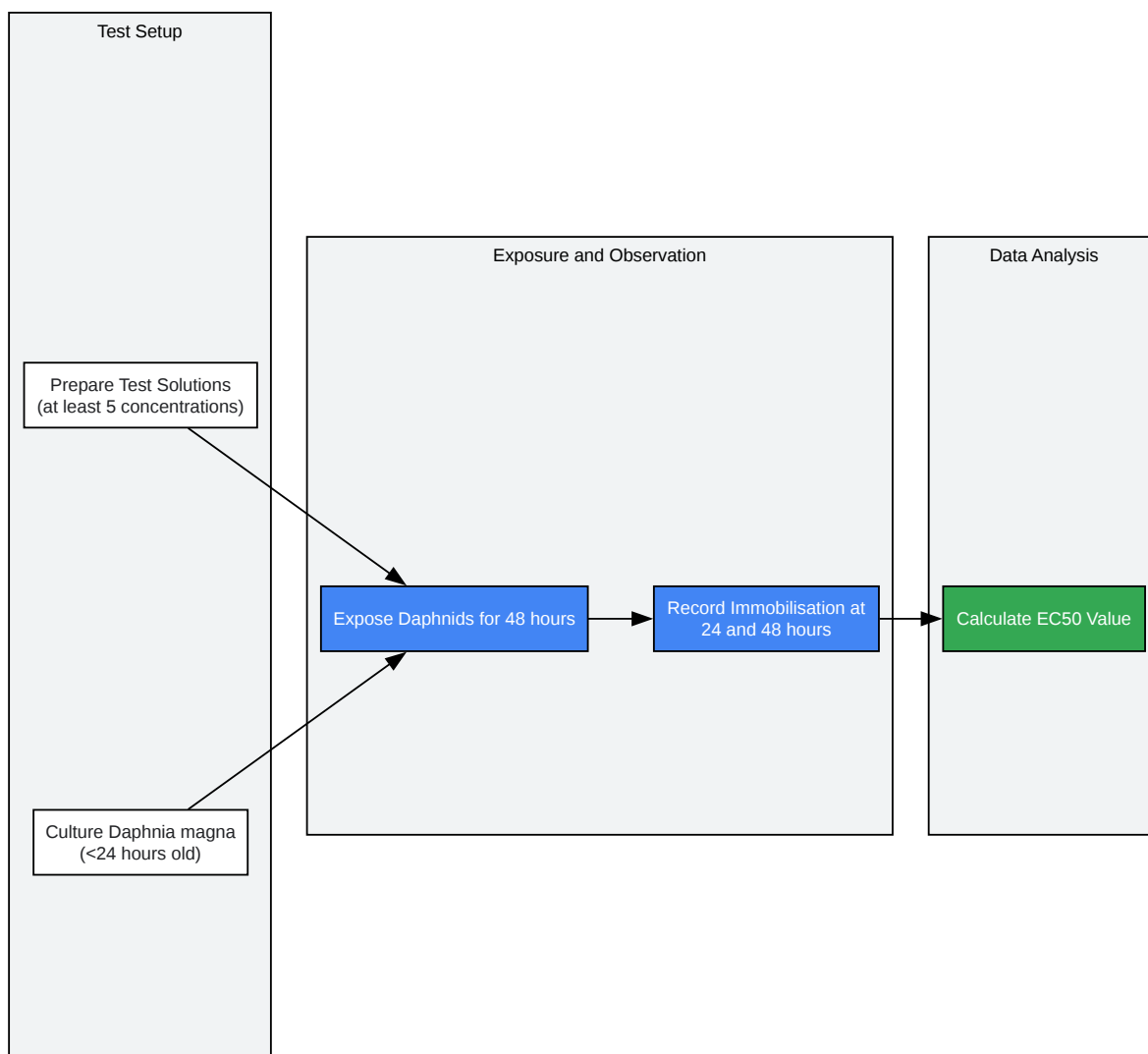
Experimental Protocols

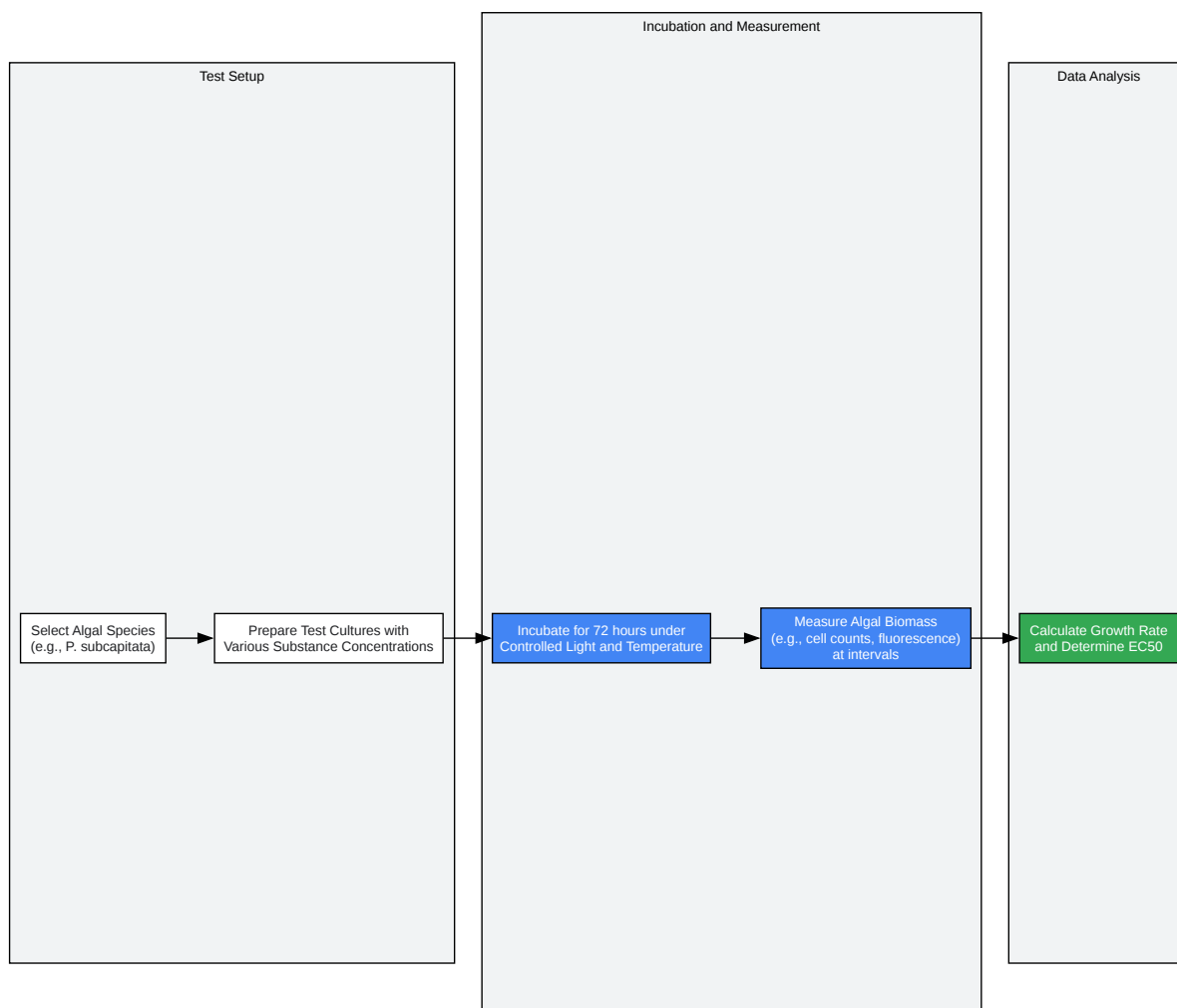
The aquatic ecotoxicity data presented in this guide are typically generated following standardized test guidelines from the Organisation for Economic Co-operation and Development (OECD).

OECD 203: Fish, Acute Toxicity Test

This test evaluates the acute lethal toxicity of a substance to fish.







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